

Personal protective equipment for handling 1-Bromo-4-phenylbutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-4-phenylbutane

Cat. No.: B079780

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This guide provides essential safety and logistical information for handling **1-Bromo-4-phenylbutane**, tailored for researchers, scientists, and drug development professionals. Following these procedures is crucial for ensuring laboratory safety and proper chemical management.

Hazard Identification and Physical Properties

1-Bromo-4-phenylbutane is classified as a hazardous chemical that can cause skin, eye, and respiratory irritation.[1][2] It is also a combustible liquid. Adherence to strict safety protocols is mandatory to prevent exposure and ensure safe handling.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₃ Br	[1]
Molecular Weight	213.11 g/mol	[1]
Appearance	Colorless to cream liquid	[3][4]
Density	1.214 g/cm ³	[4][5]
Melting Point	52 °C	[4][5]
Boiling Point	131-133 °C at 12 mmHg	[4]
Solubility	Slightly soluble in water	[5][6][7]
GHS Hazard Codes	H315, H319, H335	[1][2]
Hazard Class	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the primary defense against chemical exposure. The following PPE is required when handling **1-Bromo-4-phenylbutane**.

Protection Type	Specific Equipment	Standards & Remarks
Eye/Face Protection	Chemical safety goggles or a full-face shield.	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[3][8]
Skin Protection	Chemical-impermeable gloves (Nitrile, Neoprene, or Butyl rubber recommended). Fire/flamm-resistant lab coat.	Gloves must be inspected before use. Wash hands thoroughly after handling.[3][8]
Respiratory Protection	Not required for normal use with adequate ventilation (i.e., in a chemical fume hood).	If ventilation is inadequate or irritation is experienced, a respirator should be used. For major spills or emergencies, a self-contained breathing apparatus (SCBA) is necessary.[3][8]

Operational Plan: Handling and Storage

A systematic approach to handling and storage is essential to minimize risk.

Step-by-Step Handling Protocol:

- Risk Assessment: Before beginning work, review the Safety Data Sheet (SDS) and understand the specific hazards.[3]
- Ventilation: Always handle **1-Bromo-4-phenylbutane** in a well-ventilated area, preferably within a certified chemical fume hood.[3][8]
- PPE Donning: Equip all required PPE as detailed in the table above before handling the chemical.[9]
- Chemical Handling:
 - Avoid all personal contact, including inhalation.[10]

- Use caution to prevent spills.
- Keep the container tightly closed when not in use.[\[3\]](#)
- Keep away from heat, sparks, and open flames as it is a combustible liquid.[\[3\]](#)[\[11\]](#)
- Post-Handling:
 - Wash hands and forearms thoroughly after handling.
 - Clean the work area and any equipment used.

Storage Plan:

- Store in a cool, dry, and well-ventilated area.[\[3\]](#)
- Keep containers tightly sealed to prevent leakage.[\[3\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[6\]](#)

Emergency and Disposal Plan

Immediate and correct response to an exposure or spill is critical.

First-Aid Procedures

Exposure Route	Procedure
Inhalation	Move the individual to fresh air. Seek medical attention if symptoms occur.[3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[3]
Eye Contact	Rinse eyes immediately with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[3]
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill Management:

- Evacuate all non-essential personnel from the area.
- Ensure adequate ventilation. Remove all ignition sources.[10][11]
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material using spark-proof tools and place it in a suitable, sealed container for disposal.[10]
- Clean the spill area thoroughly.

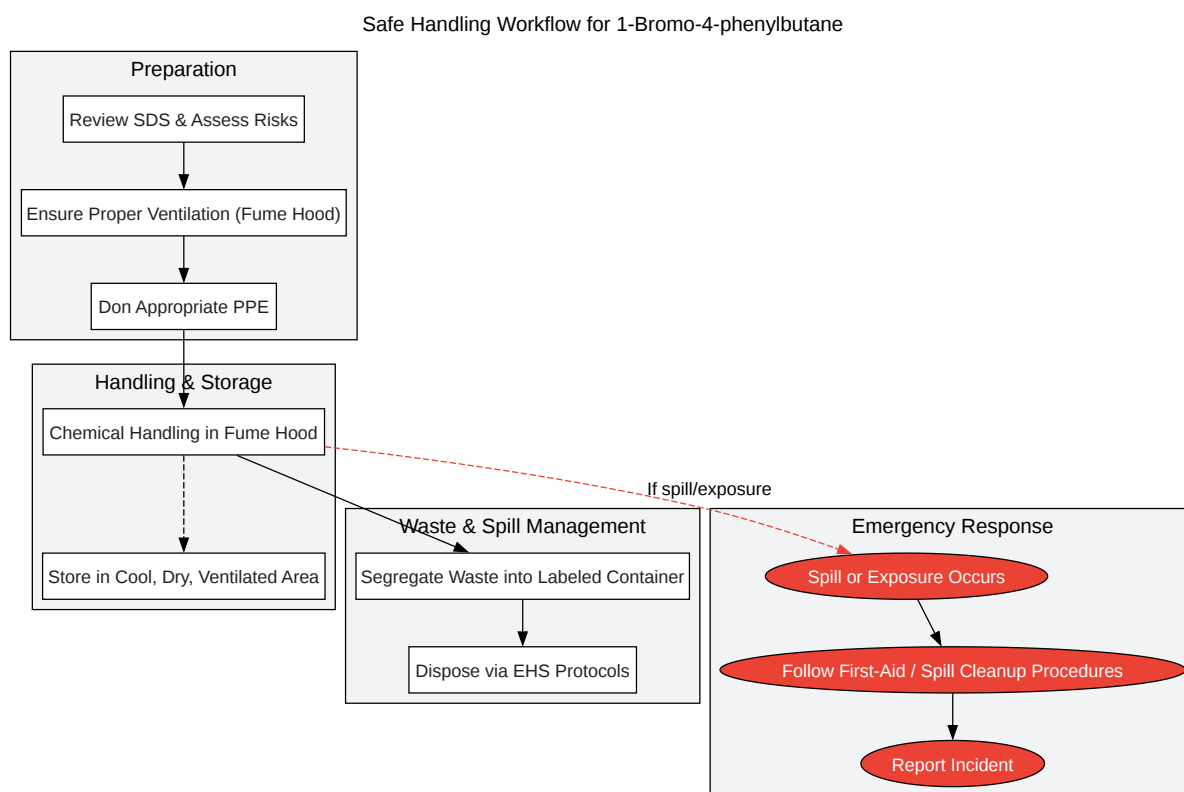
Waste Disposal Plan:

- Waste disposal must be conducted in accordance with all local, regional, and national regulations.[3][11]
- **1-Bromo-4-phenylbutane** and its container must be disposed of as hazardous waste.[12]
- Do not allow the chemical to enter drains or waterways.[10][12]

- Consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.

Workflow Visualization

The following diagram outlines the logical workflow for the safe handling of **1-Bromo-4-phenylbutane**.



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Caption: Workflow for safe handling of **1-Bromo-4-phenylbutane**.

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